

# Safeguarding Your Research: A Comprehensive Guide to Handling Lavendustin C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lavendustin C

Cat. No.: B1674587

[Get Quote](#)

For researchers and scientists in the dynamic field of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Lavendustin C**, a potent tyrosine kinase inhibitor. By adhering to these procedural steps, you can mitigate risks and ensure a secure research environment.

## Physicochemical and Hazard Information

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO <sub>5</sub>	[1][2]
Molecular Weight	275.26 g/mol	[2]
Appearance	Yellow to brown powder	[3]
Solubility	Soluble in DMSO and methanol	[4]
Storage Temperature	-20°C	[3]

## Hazard Identification and Precautionary Measures

**Lavendustin C** is classified with the following hazards. Adherence to the corresponding precautionary statements is mandatory.

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

Data sourced from Sigma-Aldrich Safety Information.[3]

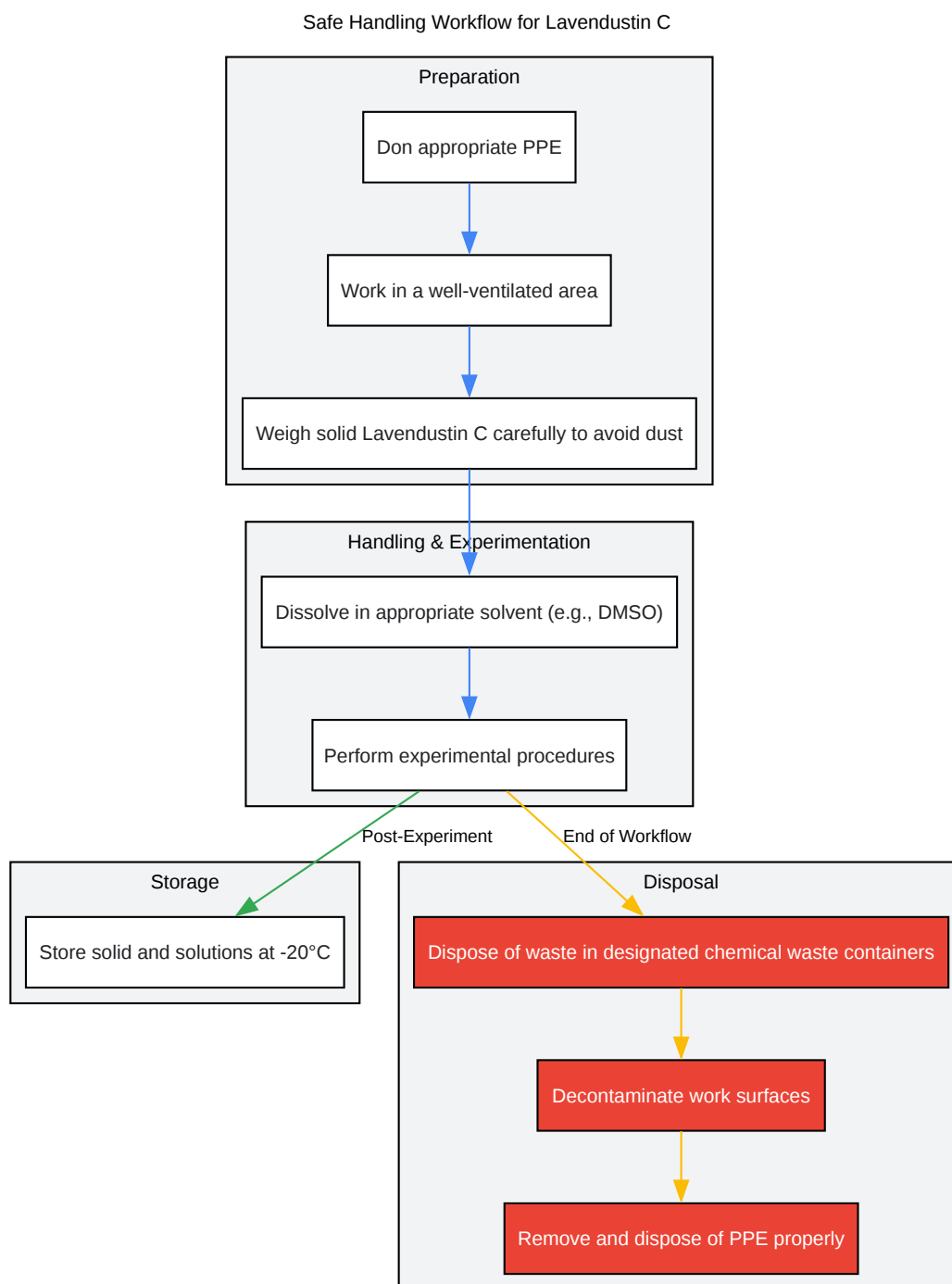
## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is crucial when handling **Lavendustin C**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Rationale
Eyes/Face	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or if there is a splash hazard.	To prevent eye irritation from dust particles or splashes of solutions containing Lavendustin C.[3]
Skin/Body	Laboratory coat.	To prevent skin contact and contamination of personal clothing.
Hands	Chemical-resistant gloves (e.g., nitrile).	To prevent skin irritation upon direct contact.[3]
Respiratory	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.	To avoid inhalation of dust particles which may cause respiratory irritation.[3]

## Handling, Storage, and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling, storage, and disposal of **Lavendustin C**.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **Lavendustin C**

## Emergency Procedures: First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical. The following table, based on guidelines for similar chemical compounds, provides a course of action.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Note: The first aid measures for **Lavendustin C** are based on general laboratory safety protocols and information available for chemically related compounds. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Lavendustin C | CAS 125697-93-0 | Sun-shinechem [sun-shinechem.com]
- 3. Lavendustin c | 125697-93-0 [sigmaaldrich.com]
- 4. Lavendustin C | EGFR inhibitor | Hello Bio [hellobio.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Lavendustin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674587#personal-protective-equipment-for-handling-lavendustin-c]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)